

# Isobornyl propionate chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobornyl propionate*

Cat. No.: *B1207221*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties and Structure of **Isobornyl Propionate**

## Introduction

**Isobornyl propionate** is an ester recognized for its characteristic fresh, woody, and slightly camphoraceous aroma.<sup>[1]</sup> It is derived from the reaction of isborneol, a bicyclic monoterpene alcohol, and propionic acid.<sup>[1]</sup> This compound finds extensive application in the fragrance and cosmetic industries, where it serves as a long-lasting middle note in perfumes and imparts a clean scent to personal care products.<sup>[1]</sup> Beyond its olfactory properties, **isobornyl propionate** is also utilized as a flavoring agent and serves as a chemical intermediate in the synthesis of other aroma compounds.<sup>[1][2]</sup> This document provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental protocols for its synthesis and analysis.

## Chemical Structure and Nomenclature

**Isobornyl propionate** is structurally defined by a bicyclo[2.2.1]heptane skeleton, which is characteristic of the bornane family of terpenes. The propionate group is attached at the C2 position of the bicyclic ring in an exo configuration. This stereochemistry is crucial for its specific aromatic and physical properties.

- IUPAC Name: [(1R,2R,4R)-1,7,7-trimethyl-2-bicyclo[2.2.1]heptanyl] propanoate<sup>[2]</sup>

- CAS Number: 2756-56-1[2][3]
- Molecular Formula: C<sub>13</sub>H<sub>22</sub>O<sub>2</sub>[1][2][3][4]
- SMILES: CCC(=O)O[C@@H]1C[C@H]2CC[C@@]1(C2(C)C)C[2]
- InChI Key: FAFMZORPAAGQFV-BREBYQMCSA-N[2]

Caption: 2D structure of **Isobornyl Propionate**.

## Physicochemical Properties

The physical and chemical properties of **isobornyl propionate** are summarized in the tables below. These properties are essential for its handling, formulation, and application in various industrial processes.

**Table 1: General and Physical Properties**

Property	Value	Reference(s)
Molecular Weight	210.31 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fresh, woody, herbal, slightly camphoraceous	[1][5]
Boiling Point	102 °C at 16 mmHg; 245 °C at 760 mmHg	[1][4][6]
Density	0.971 g/mL at 25 °C	[4][6]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.463	[6]
Solubility	Almost insoluble in water; soluble in alcohols and oils	[6]
LogP (Octanol/Water)	3.154 (Calculated)	[7]

**Table 2: Safety and Handling Data**

Property	Value	Reference(s)
Flash Point	99 °C (210.2 °F) - closed cup	[1]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	
Hazard Statements	H315, H319, H335	
Storage	Store in a cool, dry, well-ventilated area away from light and oxidizing agents.	[1][5][8]
Incompatible Materials	Oxidizing materials	[8]

## Experimental Protocols

### Synthesis of Isobornyl Propionate via Esterification of Camphene

The industrial synthesis of isobornyl esters, including the propionate, frequently utilizes the acid-catalyzed reaction of camphene with the corresponding carboxylic acid.[9] This reaction proceeds through a Wagner-Meerwein rearrangement of the camphene carbocation intermediate. Various catalysts can be employed, including solid acids which offer advantages in separation and reusability.[9]

Materials:

- Camphene (≥75% purity)
- Propionic Acid
- Catalyst (e.g., strong acid ion-exchange resin, Lewis acid, or a composite catalyst like tartaric acid-boric acid)[10][11]
- Solvent (if required)
- Saturated sodium bicarbonate solution

- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

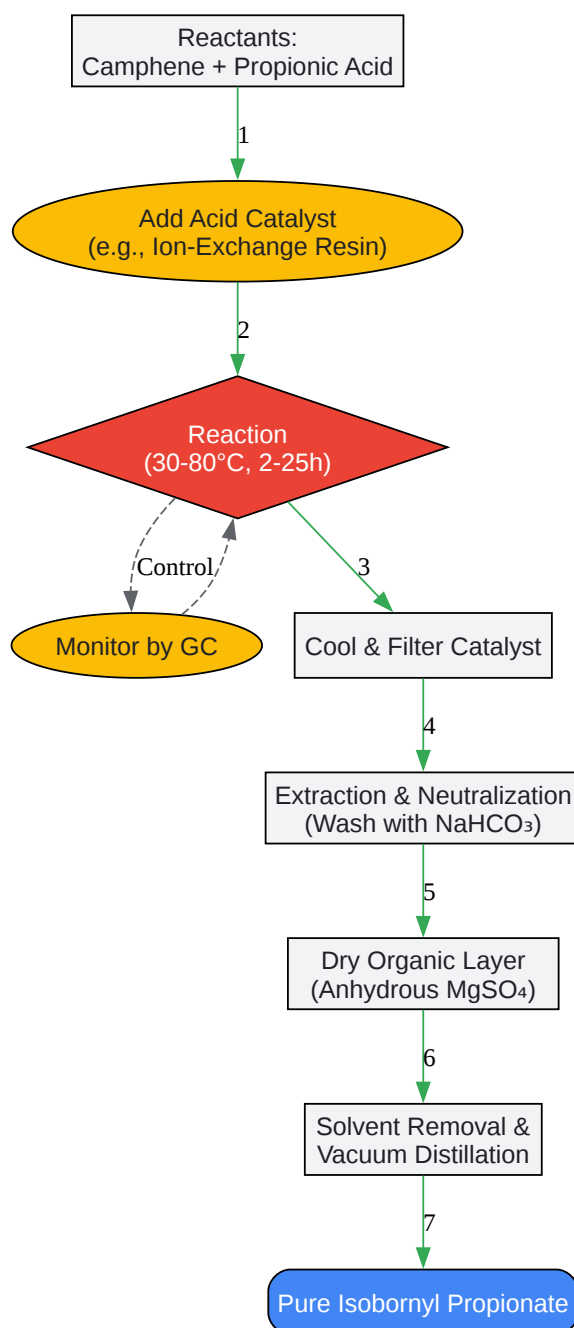
#### Apparatus:

- Reaction flask equipped with a magnetic stirrer, condenser, and temperature control (heating mantle).
- Separatory funnel
- Rotary evaporator
- Filtration apparatus

#### Procedure:

- **Reaction Setup:** In a reaction flask, charge camphene and propionic acid. The molar ratio of acid to camphene can range from 1:1 to 5:1.[\[12\]](#)
- **Catalyst Addition:** Add the selected acid catalyst. The catalyst loading is typically between 3% and 20% of the total reactant weight.[\[12\]](#)
- **Reaction Conditions:** Heat the mixture with stirring. The reaction temperature is generally maintained between 30 °C and 80 °C.[\[11\]](#)[\[12\]](#) The reaction time can vary from 2 to 25 hours, depending on the catalyst and temperature.[\[11\]](#)[\[12\]](#)
- **Monitoring:** The progress of the reaction should be monitored by Gas Chromatography (GC) to determine the conversion of camphene and the yield of **isobornyl propionate**.[\[11\]](#)
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. If a solid catalyst was used, it can be removed by filtration.[\[9\]](#)[\[10\]](#)
- **Extraction and Neutralization:** Transfer the liquid phase to a separatory funnel. Dilute with an organic solvent like diethyl ether and wash with deionized water. Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.[\[9\]](#)

- Drying and Concentration: Wash the organic layer with brine, then dry over anhydrous magnesium sulfate. Filter to remove the drying agent.[9]
- Purification: Remove the solvent under reduced pressure using a rotary evaporator to yield crude **isobornyl propionate**. The product can be further purified by vacuum distillation.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of **isobornyl propionate**.

## Analytical Methods

- Gas Chromatography (GC): GC is the primary method for assessing the purity of **isobornyl propionate** and for monitoring its synthesis. A non-polar or medium-polarity column (e.g., DB-5 or HP-5) is typically used.
- Spectroscopic Analysis:
  - Infrared (IR) Spectroscopy: The IR spectrum will show characteristic peaks for the ester functional group, including a strong C=O stretching vibration around  $1730\text{ cm}^{-1}$  and C-O stretching vibrations in the  $1250\text{-}1100\text{ cm}^{-1}$  region.
  - Mass Spectrometry (MS): Electron ionization mass spectrometry can be used for structural confirmation.[3]
  - Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed structural information, confirming the bicyclic framework and the stereochemistry of the propionate group.[2]

## Applications and Relevance

**Isobornyl propionate** is a valuable compound for researchers and professionals in several fields:

- Fragrance and Cosmetics: It is a key ingredient in creating pine, herbal, and fougère type fragrances for perfumes, soaps, and other personal care items.[1][6] Its stability and fixative properties enhance the longevity of scents.[1]
- Flavor Industry: It is approved as a flavoring agent in food products by regulatory bodies such as the FDA.[2]
- Chemical Synthesis: It serves as a building block in the synthesis of other specialty esters and aroma chemicals.[1]

## Conclusion

**Isobornyl propionate** is a well-characterized bicyclic ester with significant commercial and research interest. Its distinct structural features, particularly the exo stereochemistry on the

bornane skeleton, dictate its unique physicochemical and olfactory properties. The synthesis protocols, primarily based on the acid-catalyzed addition of propionic acid to camphene, are well-established and optimized for industrial production. A thorough understanding of its properties, as detailed in this guide, is fundamental for its effective application in fragrance development, chemical synthesis, and materials science.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Iso Bornyl Propionate (2756-56-1) | Quality Chemical Dealer [chemicalbull.com]
- 2. Isobornyl propionate | C13H22O2 | CID 23617864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isobornyl propionate [webbook.nist.gov]
- 4. chembk.com [chembk.com]
- 5. ISOBORNYL PROPIONATE IFF [ventos.com]
- 6. Isobornyl propanoate | 2756-56-1 [chemicalbook.com]
- 7. Isobornyl propionate (CAS 2756-56-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. CN101921191B - Preparation method for synthesizing isobornyl acetate by esterification of camphene and acetic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Isobornyl propionate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207221#isobornyl-propionate-chemical-properties-and-structure]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)